

Safety and Handling of 3-Cyano-4-fluorobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Cyano-4-fluorobenzoic acid

Cat. No.: B068771

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **3-Cyano-4-fluorobenzoic acid**, a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

3-Cyano-4-fluorobenzoic acid is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications.^{[1][2][3]}

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity — Single Exposure	Category 3	H335: May cause respiratory irritation.[1][2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[2]

Signal Word: Warning[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

Property	Value
Molecular Formula	C ₈ H ₄ FNO ₂ [1][4][5]
Molecular Weight	165.12 g/mol [1][4][5]
Appearance	White powder[4]
Boiling Point	322.4°C at 760 mmHg[4]
Storage Temperature	Room temperature, in a dry, sealed container[4]
LogP	1.39558[5]
Topological Polar Surface Area (TPSA)	61.1 Å ² [1]

Exposure Controls and Personal Protection

Strict adherence to exposure control measures and the use of appropriate personal protective equipment (PPE) are mandatory when handling **3-Cyano-4-fluorobenzoic acid**.

Engineering Controls

- **Ventilation:** Use only in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.^[2] Local exhaust ventilation may be required for specific operations.
- **Eyewash Stations and Safety Showers:** Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield that meets NIOSH (US) or EN 166 (EU) standards. ^[6]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant apron. ^[2]
Respiratory Protection	If ventilation is inadequate or for operations with a risk of generating dust, use a NIOSH-approved respirator with a particulate filter.
Hand Protection	Always wash hands thoroughly with soap and water after handling. ^[2]

Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the integrity of the compound.

Safe Handling

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[2]
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.[2]
- Keep containers tightly sealed when not in use.[2]
- Avoid the formation of dust.
- Use good occupational work practices.[2]

Storage

- Store in a cool, dry, and well-ventilated area.[2]
- Keep containers tightly closed.[2]
- Store away from incompatible materials such as strong oxidizing agents.
- Containers should be clearly labeled.[2]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

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Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

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Fire-Fighting Measures

While **3-Cyano-4-fluorobenzoic acid** is not considered a significant fire risk, containers may burn.^[1]

- **Suitable Extinguishing Media:** Use extinguishing media suitable for the surrounding fire. There is no restriction on the type of extinguisher which may be used.^[1] Examples include water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides, nitrogen oxides, and hydrogen fluoride.
- **Protective Equipment for Firefighters:** Wear self-contained breathing apparatus (SCBA) and full protective gear.^[1]

Disposal Considerations

- Dispose of this chemical in accordance with all applicable local, state, and federal regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.
- Do not allow the material to enter drains or waterways.^[2]

Toxicological Information

Detailed toxicological studies for **3-Cyano-4-fluorobenzoic acid** are not readily available. The hazard classifications are based on data from similar compounds and computational models.

- **Acute Toxicity:** Harmful if swallowed, in contact with skin, or if inhaled.^[2]
- **Skin Irritation:** Causes skin irritation.^{[1][2]}
- **Eye Irritation:** Causes serious eye irritation.^{[1][2]}
- **Respiratory Irritation:** May cause respiratory tract irritation.^{[1][2]}
- **Carcinogenicity, Mutagenicity, and Reproductive Toxicity:** No data is available to classify this substance for these effects.^[6]

Experimental Protocols

Detailed experimental protocols for toxicological assessments are not publicly available. The following protocols are procedural guidelines for safe laboratory practices.

Protocol for Weighing and Handling Solid Compound

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don the required PPE: lab coat, safety goggles, and nitrile gloves.
 - Decontaminate the work surface within the fume hood.
- Procedure:
 - Place a weigh boat on a tared analytical balance inside the fume hood.
 - Carefully transfer the required amount of **3-Cyano-4-fluorobenzoic acid** from the stock container to the weigh boat using a clean spatula.
 - Avoid generating dust. If dust is generated, ensure it is contained within the fume hood.
 - Securely close the stock container immediately after use.
 - Transfer the weighed compound to the reaction vessel within the fume hood.
- Post-Procedure:
 - Clean the spatula and any contaminated surfaces.
 - Dispose of the weigh boat and any contaminated disposables in the appropriate hazardous waste container.
 - Wash hands thoroughly.

Protocol for Preparing a Solution

- Preparation:
 - Perform all operations within a chemical fume hood.
 - Wear all required PPE.
 - Select a suitable solvent and a clean, appropriately sized flask or beaker.
- Procedure:
 - Add the desired volume of solvent to the vessel.
 - Slowly add the pre-weighed **3-Cyano-4-fluorobenzoic acid** to the solvent while stirring to facilitate dissolution.
 - If necessary, gently heat the solution on a stirrer/hotplate to aid dissolution, ensuring the vessel is appropriately covered to prevent solvent evaporation.
- Post-Procedure:
 - Clearly label the vessel containing the solution with the compound name, concentration, solvent, and date.
 - Clean all equipment used.
 - Dispose of any contaminated disposables in the designated hazardous waste.
 - Wash hands thoroughly.

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- To cite this document: BenchChem. [Safety and Handling of 3-Cyano-4-fluorobenzoic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b068771#safety-and-handling-precautions-for-3-cyano-4-fluorobenzoic-acid]

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